

# 3',5,5'-Trihydroxy-7-methoxyflavanone proper disposal procedures

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## Compound of Interest

Compound Name: 3',5,5'-Trihydroxy-7-methoxyflavanone

CAS No.: 118024-26-3

Cat. No.: B180144

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Topic: **3',5,5'-Trihydroxy-7-methoxyflavanone** Proper Disposal Procedures Audience: Researchers, Scientists, and Drug Development Professionals

## Part 1: Executive Summary & Operational Directive

Status: Research Chemical / Bioactive Flavonoid RCRA Classification: Non-Listed (Unless in hazardous solvent); Regulate as "Chemical Waste" Primary Disposal Method: High-Temperature Incineration (via licensed contractor) Drain Disposal: STRICTLY PROHIBITED

This guide outlines the technical protocols for the safe containment, segregation, and disposal of **3',5,5'-Trihydroxy-7-methoxyflavanone**.<sup>[1]</sup> As a specific structural isomer within the flavanone class, widely available specific Safety Data Sheets (SDS) may be sparse. Therefore, this protocol applies the "Precautionary Principle," treating the substance as a bioactive phytochemical requiring strict isolation from municipal water systems and environmental release.

## Part 2: Chemical Identification & Hazard Assessment

Before disposal, you must validate the physical state and solvent matrix of the compound. Flavanones are polyphenolic compounds often used in metabolic stability or inhibition assays.

### Physicochemical Properties Relevant to Disposal

Property	Value / Characteristic	Operational Implication
Physical State	Solid (Powder) or Solution (DMSO/Methanol)	Determines waste stream (Solid vs. Liquid).
Solubility	Low in water; High in DMSO, Methanol, Ethanol	Do not attempt water dilution for drain disposal.
Stability	Stable under normal conditions; sensitive to strong oxidizers	Keep away from nitric acid or perchlorates in waste storage.
Bioactivity	Potential kinase/enzyme inhibitor	Treat as Toxic to aquatic life.

### Regulatory Waste Classification (RCRA - 40 CFR)

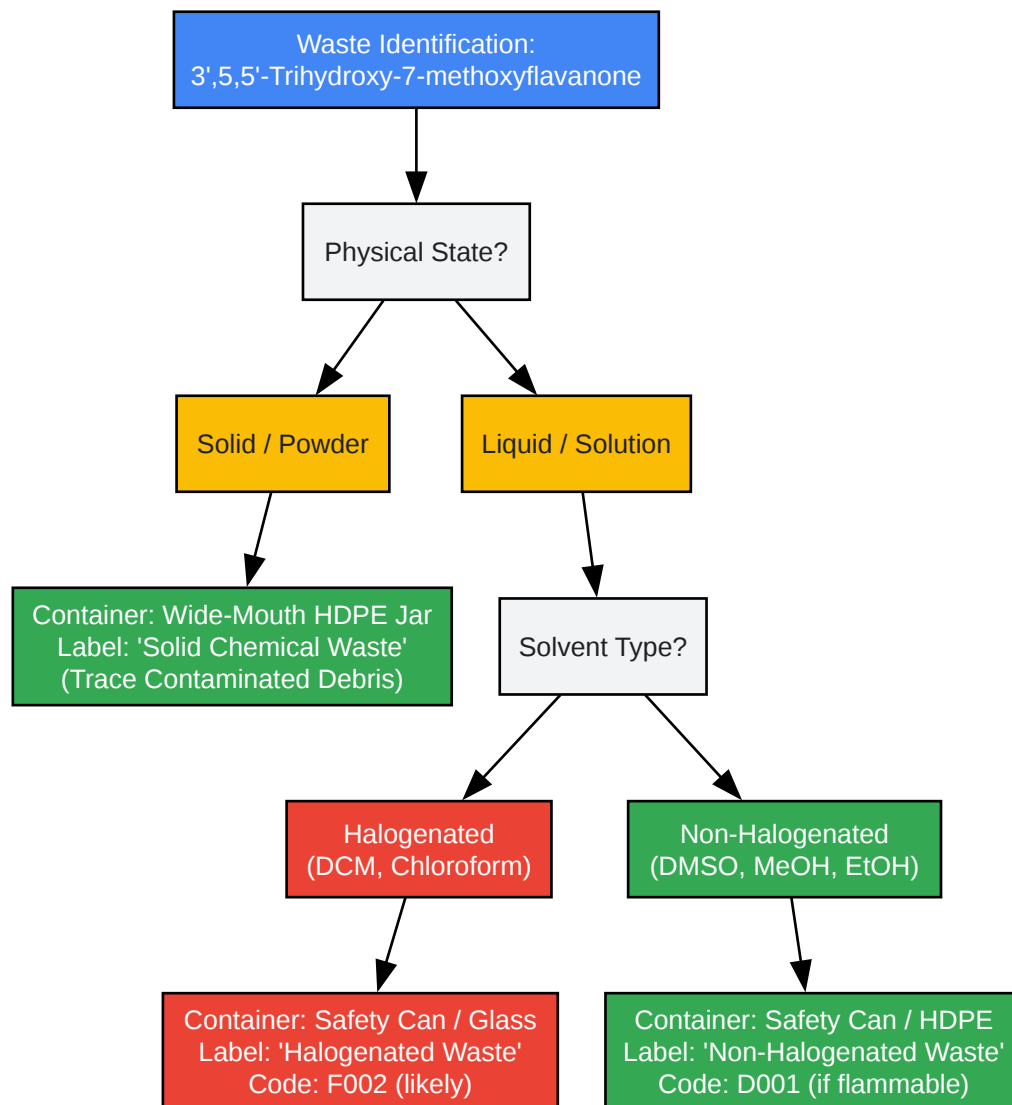
While this specific isomer is not explicitly P-listed or U-listed by the EPA, it is a chemical waste.

- Pure Solid: Classify as "Non-RCRA Regulated Chemical Waste" (unless local laws are stricter).
- In Solvent (e.g., Methanol): Classify as D001 (Ignitable).
- In Solvent (e.g., DMSO): Classify as "Non-Halogenated Organic Solvent Waste."

## Part 3: Waste Segregation & Storage Protocols

Proper segregation prevents cross-reactivity and ensures acceptance by waste disposal vendors.

## Decision Logic: Waste Stream Segregation



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Figure 1: Decision tree for segregating flavanone waste based on physical state and solvent matrix.

## Storage Requirements

- Container Compatibility: Use High-Density Polyethylene (HDPE) or Amber Glass. Avoid metal containers if the compound is in an acidic solution.
- Labeling: All containers must be labeled "HAZARDOUS WASTE" with the specific contents listed: "**3',5,5'-Trihydroxy-7-methoxyflavanone** in [Solvent Name]."

- Venting: If stored in volatile solvents (Methanol/Ethanol), ensure caps are vented or stored in a fume hood to prevent pressure buildup.

## Part 4: Disposal Procedures (Step-by-Step)

WARNING: Never dispose of this compound via sink drains or trash cans.[1]

### Scenario A: Disposal of Pure Solid (Expired/Surplus)

- PPE: Wear nitrile gloves, lab coat, and safety glasses. Use a particulate respirator (N95) if handling large open quantities to avoid inhalation.
- Transfer: Carefully transfer the solid into a wide-mouth plastic waste jar (HDPE).
- Rinsing: Rinse the original vial with a small amount of methanol or ethanol.
- Rinse Disposal: Pour the rinse solvent into the Liquid Organic Waste container (see Scenario B). Do not pour the rinse into the solid waste jar.
- Labeling: Tag the jar with the chemical name and approximate weight.
- Handoff: Request pickup from your institution's EHS (Environmental Health & Safety) or licensed waste contractor.[2]

### Scenario B: Disposal of Solutions (Assay Waste)

- Segregation: Determine if the solvent is Halogenated (contains Chlorine/Fluorine) or Non-Halogenated.
  - Common Non-Halogenated: DMSO, Methanol, Ethanol, Acetonitrile.
  - Common Halogenated: Dichloromethane (DCM), Chloroform.
- Collection: Pour waste into the appropriate 5-gallon carboy or safety can.
  - Note: Do not fill containers >90% full to allow for thermal expansion.
- Mixtures: If the flavanone is in an aqueous buffer with <24% alcohol, it may still require collection as chemical waste due to the compound's potential ecotoxicity. Default to

collecting it.

## Part 5: Emergency Protocols (Spills)

In the event of a benchtop spill, immediate containment is necessary to prevent surface contamination.



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Figure 2: Workflow for managing incidental spills of flavanone compounds.

Specific Cleanup Steps:

- Solids: Do not dry sweep if dust generation is likely. Wet a paper towel with water, place it over the powder, and wipe up to minimize aerosols.
- Liquids: Absorb with vermiculite or polypropylene pads.
- Decontamination: Wash the area with a detergent solution (flavanones are often lipophilic and require soap to remove residues).

## References

- National Institutes of Health (NIH) - PubChem.Compound Summary: Flavonoid Derivatives and Safety. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. Available at: [\[Link\]](#)

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## Sources

- [1. ehs.umich.edu \[ehs.umich.edu\]](https://ehs.umich.edu)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
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